

Essential Safety and Operational Protocols for Handling Fumagilin-B

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Compound of Interest

Compound Name: *Fumagilin-105*

Cat. No.: *B15623099*

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For Immediate Implementation: This document provides critical safety and logistical guidance for all laboratory personnel handling Fumagilin-B. Adherence to these procedures is mandatory to ensure personal safety and proper disposal of hazardous materials.

Fumagilin-B is an antibiotic produced by *Aspergillus fumigatus* and is considered a hazardous substance.[1] It is harmful if swallowed, and animal studies indicate that ingestion of less than 150 grams could be fatal or cause serious health damage.[1] The primary routes of exposure are ingestion, inhalation of dust, and skin or eye contact.[1]

Personal Protective Equipment (PPE) and Safety Data

All personnel must use the specified personal protective equipment when handling Fumagilin-B. The following table summarizes the required PPE and available quantitative safety data.

Category	Item	Specification	Source
Hand Protection	Gloves	Nitrile or low-protein, powder-free latex. PVC gloves are also an option. Double gloving should be considered.	[1]
Eye Protection	Glasses	Safety glasses with side shields are recommended.	[2][3]
Respiratory Protection	Mask/Respirator	A dust respirator or mask is required. For significant airborne dust, an approved positive flow mask should be used.	[1][2]
Skin and Body Protection	Protective Clothing	For quantities up to 500 grams, a laboratory coat is suitable. For quantities up to 1 kilogram, a disposable laboratory coat or coverall of low permeability is recommended. Coveralls should be buttoned at the collar and cuffs. Protective shoe covers and a head covering are also advised.	[1]
Acute Toxicity Data	Oral LD50 (Male Rat)	2760 - 3500 mg/kg	[2]
Acute Toxicity Data	Oral LD50 (Mouse)	2 g/kg	[4]

Acute Toxicity Data	Subcutaneous LD50 (Mouse)	800 mg/kg	[4]
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Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Storage:

- Upon receipt, inspect the container for any physical damage.
- Keep containers securely sealed when not in use.[1]
- Store the product in its original packaging at room temperature in a dry, well-ventilated area.
[2]
- Protect from humidity and light.[2]
- Avoid contact with oxidizing agents such as nitrates, oxidizing acids, and chlorine bleaches.
[1]

2. Preparation and Handling:

- Always handle Fumagilin-B in a well-ventilated area.[1]
- Don the appropriate PPE as outlined in the table above before handling.
- Avoid all personal contact, including inhalation of dust.[1]
- When weighing or manipulating the powder, use procedures that avoid generating dust.[1]
- Do not eat, drink, or smoke in the handling area.[1][4][5]
- Wash hands thoroughly with soap and water after handling and before leaving the work area.
[1][2]

3. Spill Management (Minor Spills):

- Immediately clean up any spills.[\[1\]](#)
- Ensure you are wearing full PPE, including a dust respirator.[\[1\]](#)
- Use dry clean-up procedures; do not use water to clean up the powder.[\[1\]](#)
- Carefully sweep or vacuum up the spilled material.[\[1\]](#)
- If using a vacuum cleaner, it must be fitted with a HEPA-type exhaust microfilter and be designed for explosion-proof use.[\[1\]](#)
- Place the collected waste into a suitable, sealed container for disposal.[\[5\]](#)

Disposal Plan

1. Waste Collection:

- All Fumagilin-B waste and contaminated materials (e.g., used gloves, disposable lab coats, shoe covers) should be collected in a designated, labeled hazardous waste container.
- Keep the waste container securely sealed.

2. Disposal of Contaminated PPE:

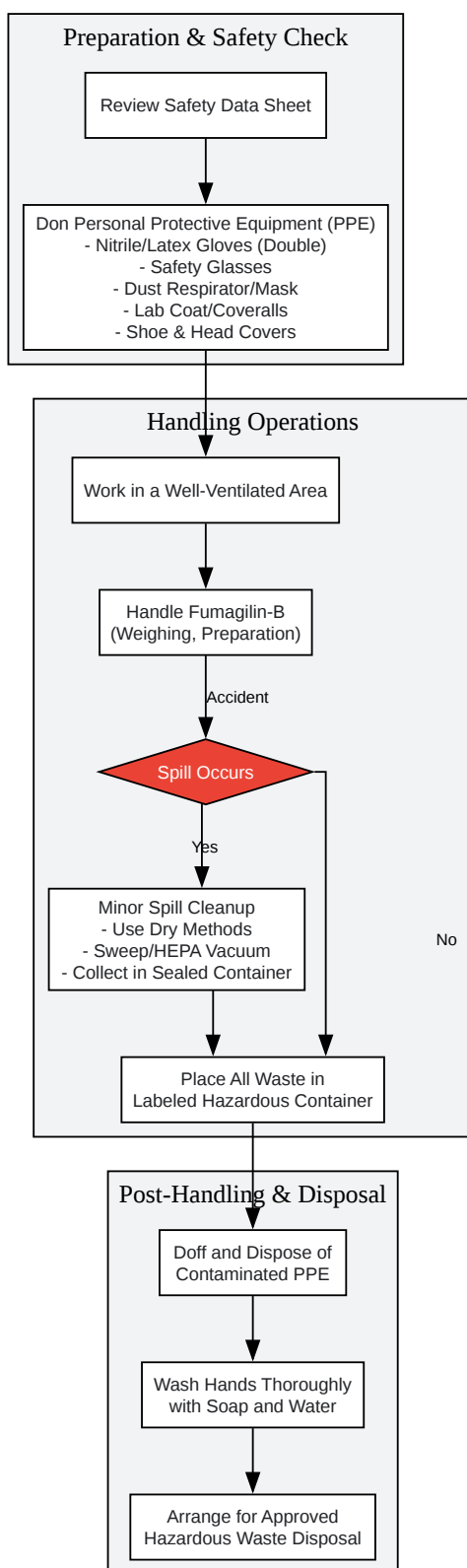
- Contaminated gloves should be replaced immediately.[\[1\]](#)
- Single-use PPE, such as disposable lab coats and shoe covers, should be disposed of after a single use.
- Heavily contaminated absorbent materials must be discarded and not reused.[\[6\]](#)
- Work clothes should be laundered separately from other clothing.[\[1\]](#)

3. Final Disposal:

- Dispose of contents and containers at an approved waste disposal plant.[\[5\]](#)
- Do not empty Fumagilin-B into drains.[\[5\]](#)[\[7\]](#)

- Follow all applicable federal, state, and local regulations for the disposal of hazardous chemical waste.

Workflow for Handling and Disposal of Fumagilin-B



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Caption: Workflow for the safe handling and disposal of Fumagilin-B.

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